

Vanadium(V) oxytriethoxide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanadium(V) oxytriethoxide

Cat. No.: B159397

[Get Quote](#)

Vanadium(V) Oxytriethoxide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise technical summary of the core physicochemical properties of **Vanadium(V) oxytriethoxide**, a notable organometallic compound. The information is presented for easy integration into research and development workflows.

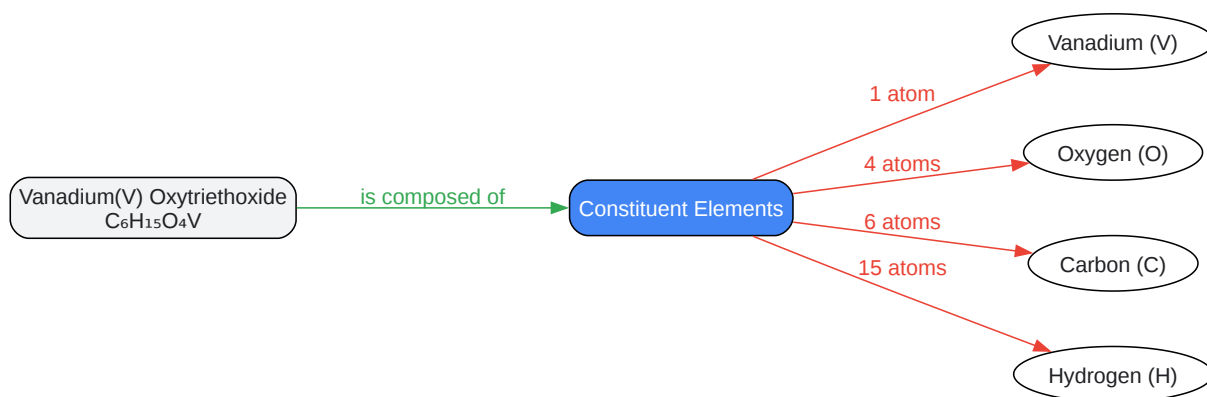
Physicochemical Data Summary

The fundamental quantitative data for **Vanadium(V) oxytriethoxide** is summarized in the table below for quick reference and comparison.

Property	Value	Reference
Molecular Formula	$\text{C}_6\text{H}_{15}\text{O}_4\text{V}$	[1][2]
Linear Formula	$\text{OV}(\text{OC}_2\text{H}_5)_3$	[1][2]
Molecular Weight	202.12 g/mol	[1][2]
Appearance	Gold to green to brown liquid	[1][2]
Density	1.139 g/mL at 25 °C	[1]
Boiling Point	125-128 °C	[1][2]
CAS Number	1686-22-2	[2][3]

Structural and Compositional Information

The relationship between the chemical formula and the constituent elements of **Vanadium(V) oxytriethoxide** is critical for understanding its stoichiometry and reactivity. The following diagram illustrates this elemental composition.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **Vanadium(V) oxytriethoxide**.

This document is intended for informational purposes for a technical audience. For detailed experimental protocols and safety information, please refer to the specific product documentation and safety data sheets from the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. Vanadium(V) oxytriethoxide | Triethoxo-oxovanadium | C₆H₁₅O₄V - Ereztech [ereztech.com]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Vanadium(V) oxytriethoxide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159397#vanadium-v-oxytriethoxide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com